

# Application Notes and Protocols for Disinfecting Pipettes and Plasticware with Wofasteril® Solution

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## Compound of Interest

Compound Name: Wofasteril

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These application notes provide detailed protocols for the effective disinfection of laboratory pipettes and plasticware using **Wofasteril®** solution, a peracetic acid (PAA)-based disinfectant. Adherence to these protocols is crucial for maintaining aseptic conditions and ensuring the integrity of experimental results in research, development, and quality control laboratories.

## Introduction to Wofasteril®

**Wofasteril®** is a powerful, broad-spectrum disinfectant with rapid action against a wide range of microorganisms, including bacteria, fungi, viruses, and spores.[1][2] Its active ingredient, peracetic acid, is a strong oxidizing agent that denatures proteins, disrupts cell wall permeability, and oxidizes essential enzymes, leading to microbial inactivation.[3] **Wofasteril®** is an environmentally friendly option as it decomposes into harmless byproducts: acetic acid, water, and oxygen.[2][3]

For applications requiring enhanced material compatibility and reduced odor, **Wofasteril®** is often used in combination with alcapur®, an alkaline additive.[1][2][3][4] This combination is particularly recommended for surface disinfection.[2]

## Data Presentation: Efficacy and Material Compatibility

The following tables summarize the disinfectant efficacy of peracetic acid and its compatibility with common laboratory plastics.

### Table 1: Antimicrobial Efficacy of Peracetic Acid

Microorganism Type	PAA Concentration	Contact Time	Efficacy	Reference
Gram-positive & Gram-negative Bacteria	<100 ppm	<5 minutes	Inactivation	[3][5]
Fungi & Yeasts	<100 ppm	<5 minutes	Inactivation	[3][5]
Viruses (general)	12 - 2250 ppm	Varies	Inactivation	[3][5]
Poliovirus	1500 ppm	5 minutes	Inactivation	[6]
Adenovirus	400 ppm	5 minutes	Inactivation	[6]
Murine Norovirus	1000 ppm	5 minutes	Inactivation	[6]
Bacterial Spores	500 - 10,000 ppm (0.05% - 1%)	15 seconds - 30 minutes	Inactivation	[3][5]
Pseudomonas aeruginosa biofilms on polystyrene	1.61% PERAsafe® (PAA donor)	Not specified	100% killing efficacy	[1]
Salmonella Typhimurium on plastic surfaces	50 ppm	5 minutes	Complete eradication of biofilms	[7]
Listeria monocytogenes biofilms	Not specified	1 - 5 minutes	5.10–7.39 log CFU/cm <sup>2</sup> reduction	[8]

## Table 2: Compatibility of Peracetic Acid with Laboratory Plastics

Plastic Type	Chemical Name	PAA Compatibility	Notes	Reference
PP	Polypropylene	Good to Excellent	Good resistance to non-oxidizing acids. Not compatible with strong oxidants.	<a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
PE	Polyethylene	Good	Service life may depend on temperature and grade.	<a href="#">[4]</a> <a href="#">[9]</a>
PS	Polystyrene	Limited	Limited chemical resistance; unsuitable for strong solvents.	<a href="#">[4]</a>
PC	Polycarbonate	Moderate	Susceptible to stress cracking from alcohols and detergents.	<a href="#">[4]</a>
PTFE/PVDF	Polytetrafluoroethylene/Polyvinylidene fluoride	Excellent	Recommended for contact with PAA solutions.	<a href="#">[9]</a>
PVC	Polyvinyl chloride	Fair to Good	-	<a href="#">[9]</a>

## Experimental Protocols

Safety First: Always wear appropriate Personal Protective Equipment (PPE), including gloves, safety goggles, and a lab coat, when handling **Wofasteril®** concentrate and its solutions.[\[7\]](#)[\[12\]](#) Prepare and use solutions in a well-ventilated area.

## Protocol 1: Preparation of Wofasteril® Working Solution

This protocol describes the preparation of a 0.1% peracetic acid working solution from a **Wofasteril®** concentrate. Note that different **Wofasteril®** products may have varying PAA concentrations; always refer to the manufacturer's instructions for the specific product in use.

Materials:

- **Wofasteril®** concentrate
- Distilled or deionized water
- Graduated cylinders or volumetric flasks
- A clean, dedicated container for the working solution

Procedure:

- Determine the required volume of the working solution.
- Consult the product datasheet for the specific dilution ratio. For example, **Wofasteril®** 035 requires a 1:34 dilution to achieve a 0.1% PAA solution.
- Measure the required volume of water and pour it into the dedicated container.
- Carefully measure the corresponding volume of **Wofasteril®** concentrate and add it to the water. Always add concentrate to water, not the other way around.
- Gently mix the solution. The working solution is now ready for use.
- Label the container with the solution name, concentration, and date of preparation. Use the solution shortly after preparation as its efficacy may decrease over time.<sup>[1][4][7]</sup>

## Protocol 2: Disinfection of Serological Pipettes and Pipette Tips (by immersion)

This protocol is suitable for reusable glass or plastic pipettes and for the decontamination of used disposable pipette tips before disposal.

#### Materials:

- 0.1% **Wofasteril**® working solution
- Container for immersion (e.g., a pipette washer or a deep tray)
- Sterile, distilled, or deionized water for rinsing
- Drying rack

#### Procedure:

- **Pre-clean:** If the pipettes are heavily soiled, rinse them with distilled water to remove any gross contamination. For serological pipettes, you can use a soft brush for manual cleaning before disinfection.[\[12\]](#)
- **Immersion:** Completely immerse the pipettes or tips in the 0.1% **Wofasteril**® working solution. Ensure that all surfaces, including the inner bores of the pipettes, are in contact with the disinfectant.
- **Contact Time:** Allow a minimum contact time of 15 minutes. For highly resistant organisms or biofilms, a longer contact time may be necessary (refer to Table 1).
- **Rinsing:** After the contact time, carefully remove the pipettes/tips from the disinfectant solution. Rinse them thoroughly with sterile, distilled, or deionized water to remove any residual PAA. A triple rinse is recommended.
- **Drying:** Place the cleaned pipettes on a drying rack and allow them to air dry completely before use or autoclaving (for autoclavable pipettes).

## Protocol 3: Disinfection of Plasticware (e.g., tubes, flasks, plates)

This protocol is for the disinfection of common laboratory plasticware.

#### Materials:

- 0.1% **Wofasteril**® working solution

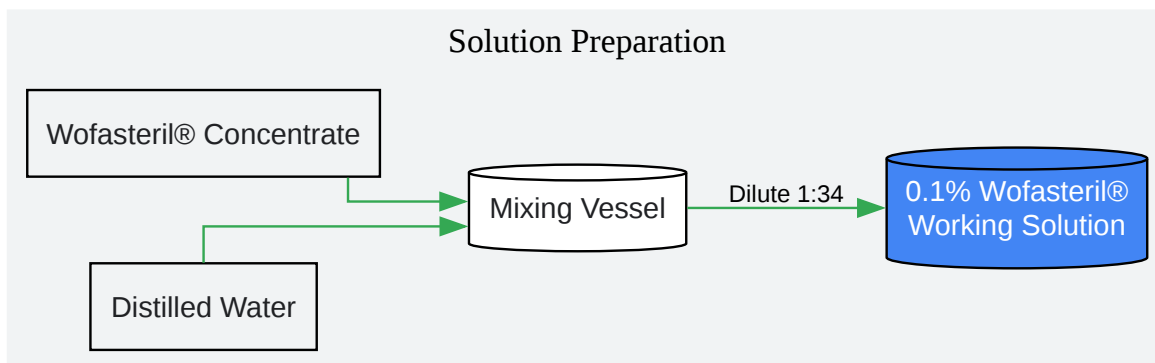
- Container for immersion or a spray bottle
- Sterile, distilled, or deionized water for rinsing

#### Procedure:

- Pre-clean: As with pipettes, pre-clean the plasticware if necessary to remove visible dirt and residues.
- Application:
  - Immersion (for smaller items): Completely submerge the plasticware in the 0.1% **Wofasteril®** working solution.
  - Wiping/Spraying (for larger items): Thoroughly wipe or spray all surfaces of the plasticware with the 0.1% **Wofasteril®** working solution, ensuring complete coverage.
- Contact Time: Maintain a wet surface for at least 15 minutes.
- Rinsing: Rinse the plasticware thoroughly with sterile, distilled, or deionized water.
- Drying: Allow the plasticware to air dry in a clean environment.

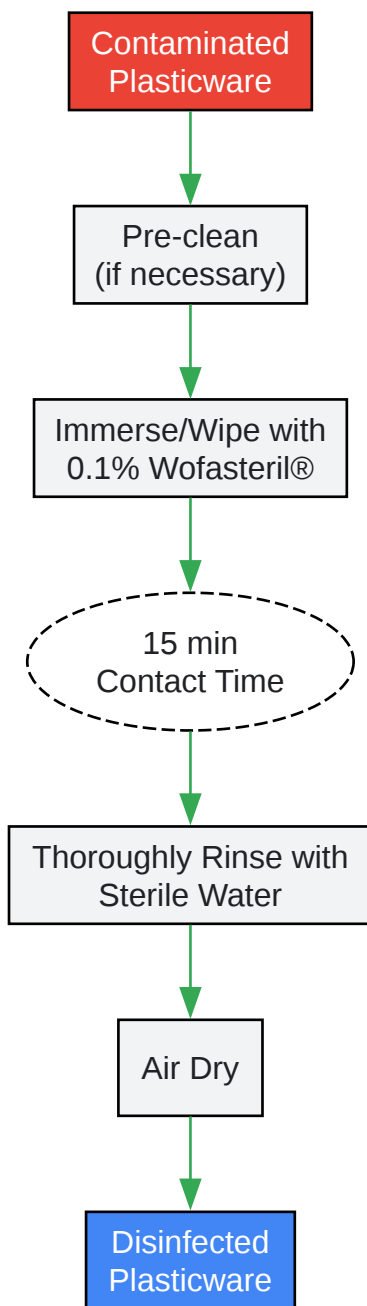
## Visualizations

The following diagrams illustrate the key processes involved in the disinfection protocol.



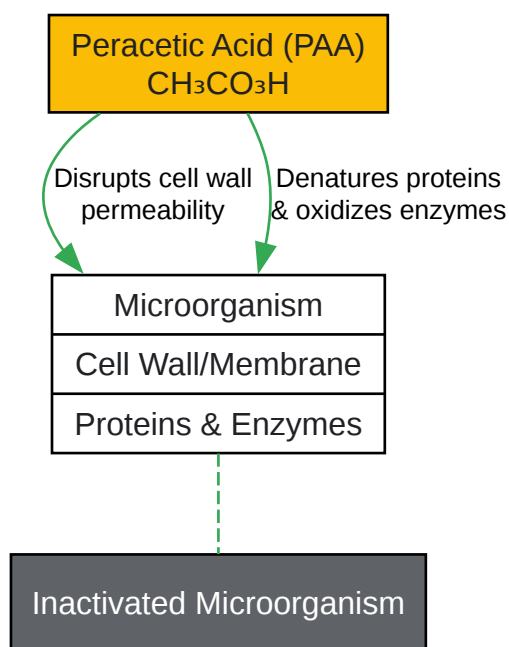
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Caption: Workflow for preparing the **Wofasteril®** working solution.



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Caption: Experimental workflow for plasticware disinfection.



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Caption: Mechanism of action of Peracetic Acid on microorganisms.

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